

XPhos Pd G3 storage conditions inert gas

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Compound Focus: XPhosPdG3

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Storage & Handling Specifications

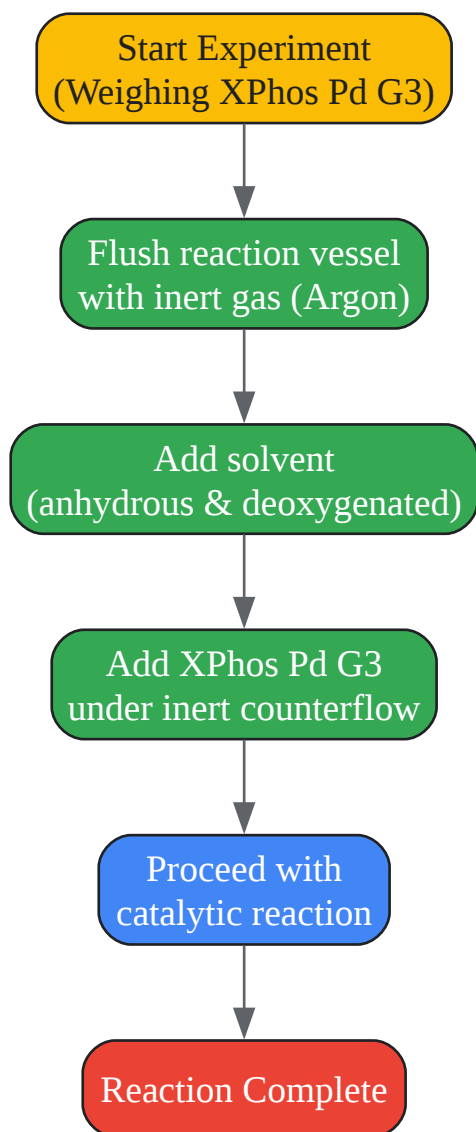
The following table summarizes the key storage conditions for XPhos Pd G3:

Specification	Condition
Atmosphere	Inert gas (Argon or Nitrogen) [1] [2] [3]
Temperature	2-8°C (store in a refrigerator) [4] [2]
Light Sensitivity	Protect from light [4]
Container	Keep container tightly closed [1]
Moisture	Store in a dry place [1]

Storing under an inert gas is critical because the complex is sensitive to air and oxygen, which can lead to its decomposition over time [5]. The recommended cool storage temperature helps preserve its long-term stability [4].

Experimental Handling Workflow

Proper handling is crucial for working with air-sensitive catalysts like XPhos Pd G3. The following diagram outlines the key steps for its safe use in a laboratory setting, based on a reported synthesis procedure [3]:



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Workflow for handling XPhos Pd G3 under an inert atmosphere.

The key precaution is to **maintain an inert atmosphere** throughout the process [6] [3]. Standard personal protective equipment (PPE), including gloves and eye protection, should always be worn [1].

Rationale Behind the Storage Conditions

The stringent storage requirements are due to the molecular nature of XPhos Pd G3 as a third-generation Buchwald precatalyst.

- **Air and Moisture Stability:** While these precatalysts are noted for having **reasonable tolerance to air and moisture** compared to earlier generations, they are still sensitive to these conditions [5]. Storage under inert gas minimizes exposure to oxygen and water vapor, preventing the formation of inactive palladium black or other decomposed species.
- **Thermal Stability:** The complex has a defined melting point of **146-151°C** [1] [7] [3], but prolonged exposure to elevated temperatures can accelerate decomposition. Storage at 2-8°C provides a safety margin against thermal degradation.

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References

1. XPhos Pd G3 - Safety Data Sheet [chemicalbook.com]
2. 1445085-55-1|Methanesulfonato(2-dicyclohexylphosphino ... [bldpharm.com]
3. CAS 1445085-55-1 XPhos Pd G3 [alfa-chemistry.com]
4. 1445085-55-1 | XPhos Pd G3 [chemscene.com]
5. Third Generation Buchwald Precatalysts with XPhos and ... [pmc.ncbi.nlm.nih.gov]
6. LCSS: PALLADIUM ON CARBON [web.stanford.edu]
7. XPhos Pd G3 95 1445085-55-1 [sigmaaldrich.com]

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